

Application Notes and Protocols for UL 94

Flammability Testing of Plastic Materials

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Compound of Interest

Compound Name: **IGNITABILITY**

Cat. No.: **B1175610**

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Introduction

The UL 94 standard, developed by Underwriters Laboratories, is a widely recognized set of tests to determine the flammability of plastic materials used in devices and appliances.[\[1\]](#)[\[2\]](#) These tests measure a material's tendency to either extinguish or spread a flame after ignition. [\[1\]](#)[\[2\]](#) The various ratings provided by the UL 94 standard help researchers, scientists, and drug development professionals select materials with appropriate fire resistance for their intended applications, ensuring safety and compliance with regulations.[\[1\]](#)[\[3\]](#) This is particularly critical in industries such as aerospace, medical, automotive, and consumer electronics.[\[4\]](#) The flammability of a material is influenced by factors such as ease of ignition and flame spread.[\[3\]](#) It is important to note that UL 94 ratings are dependent on the thickness of the material; a material may pass at one thickness but fail at a thinner gauge.[\[4\]](#)[\[5\]](#)

UL 94 Classifications

There are several classifications under the UL 94 standard, each indicating a different level of flame retardancy.[\[6\]](#) These are broadly categorized into horizontal and vertical burning tests.[\[7\]](#) The classifications, from least to most flame-retardant, are HB, V-2, V-1, V-0, 5VB, and 5VA.[\[2\]](#) Additionally, there are specific classifications for thin films (VTM-0, VTM-1, VTM-2) and low-density foam materials (HBF, HF-1, HF-2).[\[2\]](#)[\[7\]](#)

Data Presentation: UL 94 Classification Criteria

The following tables summarize the quantitative criteria for the most common UL 94 classifications.

Table 1: Horizontal Burning (HB) Test Classification

Classification	Material Thickness	Burning Rate	Criteria
HB	< 3 mm	≤ 75 mm/min over a 75 mm span	Slow burning on a horizontal specimen. [2][8]
HB	3 - 13 mm	≤ 40 mm/min over a 75 mm span	Burning stops before the 100 mm mark.[2] [8]

Table 2: Vertical Burning (V) Test Classifications

Criteria	V-0	V-1	V-2
Afterflame time after each flame application	≤ 10 seconds	≤ 30 seconds	≤ 30 seconds
Total afterflame time for 5 specimens (10 flame applications)	≤ 50 seconds	≤ 250 seconds	≤ 250 seconds
Afterflame plus afterglow time after second flame application	≤ 30 seconds	≤ 60 seconds	≤ 60 seconds
Dripping of flaming particles that ignite cotton	Not allowed	Not allowed	Allowed
Burning up to the holding clamp	Not allowed	Not allowed	Not allowed

Source:[9][10]

Table 3: 5V Vertical Burning Test Classifications

Classification	Afterflame + Afterglow Time	Dripping of Flaming Particles	Plaque Specimen Burn-Through
5VA	≤ 60 seconds	Not allowed	Not allowed
5VB	≤ 60 seconds	Not allowed	Allowed

Source:[2][11]

Experimental Protocols

Detailed methodologies for the key UL 94 experiments are provided below.

Protocol 1: Horizontal Burning (HB) Test

1. Specimen Preparation:

- Prepare three specimens for each thickness to be tested.[12]
- Specimen dimensions: 125 ± 5 mm in length, 13 ± 0.5 mm in width, and not exceeding 13 mm in thickness.[8]
- Mark the specimens at 25 mm and 100 mm from the end to which the flame will be applied. [8]

2. Conditioning:

- Condition the specimens at $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity for a minimum of 48 hours prior to testing.[8][12]

3. Test Procedure:

- Clamp the specimen at the end furthest from the 25 mm and 100 mm marks, with its longitudinal axis horizontal.[7]
- Apply a 20 mm high blue flame from a Bunsen burner to the free end of the specimen for 30 seconds, then remove the flame.[7][12]
- If the specimen continues to burn after the flame is removed, measure the time it takes for the flame front to travel from the 25 mm mark to the 100 mm mark.[7]

- If the flame extinguishes before reaching the 100 mm mark, note the time and the distance the flame front traveled past the 25 mm mark.[7]

4. Classification Criteria:

- A material is classified as HB if it has a burning rate not exceeding 40 mm/min for thicknesses between 3 and 13 mm, or 75 mm/min for thicknesses less than 3 mm, or if burning ceases before the 100 mm mark.[8]

Protocol 2: Vertical Burning (V) Test (for V-0, V-1, and V-2)

1. Specimen Preparation:

- A total of 10 specimens (2 sets of 5) are required for each thickness.[9][10]
- Specimen dimensions: 125 mm in length, 13 mm in width, and the thickness at which the rating is desired (commonly 0.7 mm, 1.5 mm, or 3.0 mm).[9]

2. Conditioning:

- Condition one set of 5 specimens at 23°C and 50% relative humidity for 48 hours.[9][10]
- Condition the second set of 5 specimens in an air-circulating oven at 70°C for 7 days.[9][10]

3. Test Procedure:

- Mount the specimen vertically with its lower end 10 mm above the Bunsen burner tube.[9][10]
- Place a layer of dry absorbent surgical cotton 300 mm below the specimen.[9][10]
- Apply a 20 mm high blue flame to the center of the lower edge of the specimen for 10 seconds and then remove it.[9][10]
- Record the afterflame time.
- Immediately after the flaming combustion ceases, reapply the flame for another 10 seconds.[9][10]
- Record the afterflame and afterglow times.
- Observe if any dripping particles ignite the cotton below.[7]

4. Classification Criteria:

- The material is classified as V-0, V-1, or V-2 based on the criteria outlined in Table 2.

Protocol 3: 5V Vertical Burning Test (for 5VA and 5VB)

1. Specimen Preparation:

- Both bar and plaque specimens are required, with specific size and thickness requirements.
[\[4\]](#)

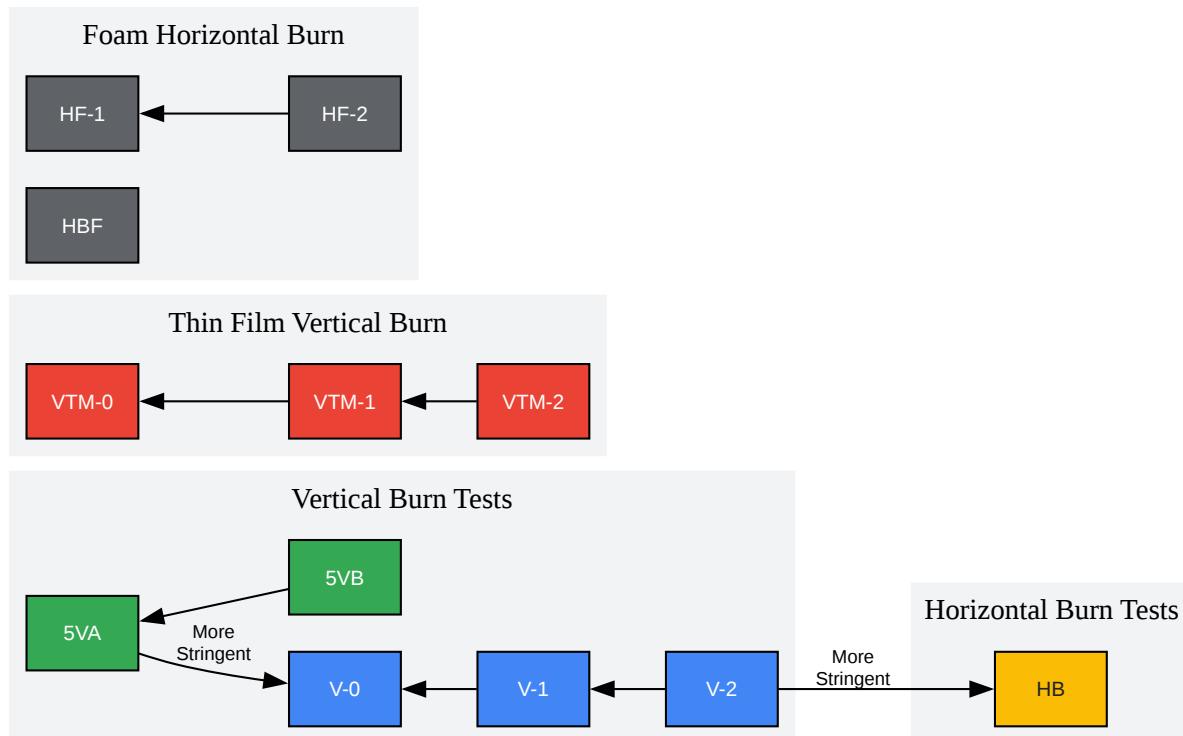
2. Test Procedure:

- This test is more severe than the V test.[\[1\]](#) A 125 mm flame is applied to the specimen for five applications of five seconds each, with a five-second interval between each application.
[\[1\]](#)[\[4\]](#)

3. Classification Criteria:

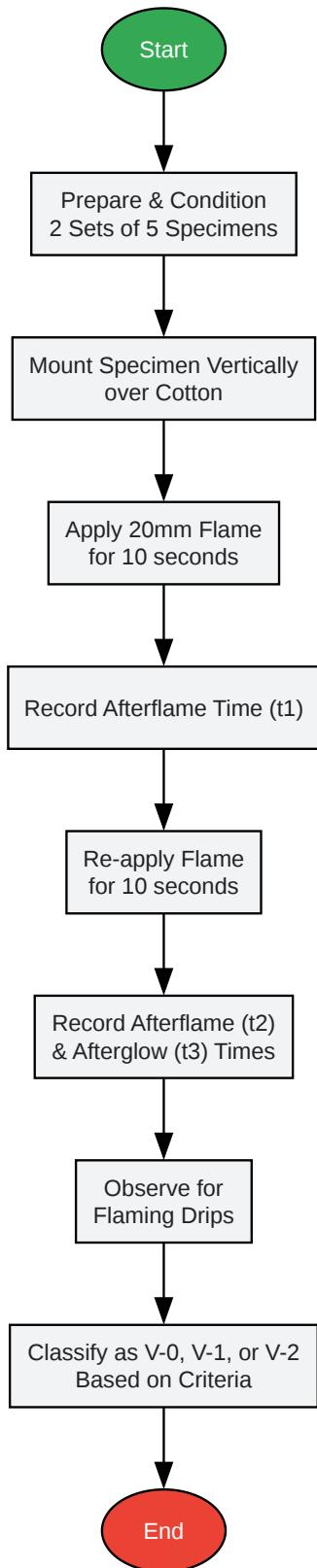
- To achieve a 5VA or 5VB classification, the test specimens must not burn with flaming and/or glowing combustion for more than 60 seconds after the fifth flame application, and they must not drip flaming particles.[\[3\]](#)[\[6\]](#)
- For a 5VA rating, plaque specimens are not permitted to have a burn-through (a hole).[\[2\]](#)[\[6\]](#)
For a 5VB rating, a burn-through is permissible.[\[2\]](#)[\[6\]](#)

Mandatory Visualizations



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Caption: UL 94 classification hierarchy from most to least stringent.



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